

# Personal protective equipment for handling Oleoyl sarcosine

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## Compound of Interest

Compound Name: Oleoyl sarcosine

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## Essential Safety and Handling Guide for Oleoyl Sarcosine

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Oleoyl sarcosine** (CAS 110-25-8), a substance recognized for its utility as a surfactant, emulsifier, and corrosion inhibitor.[1][2][3] Adherence to these procedural steps is vital for ensuring the safety of researchers, scientists, and drug development professionals in the laboratory environment.

## Hazard Identification and Classification

**Oleoyl sarcosine** is classified with several hazards that necessitate careful handling.[4][5] It is harmful if inhaled, causes severe skin irritation, and poses a risk of serious eye damage.[4][5] Furthermore, it is very toxic to aquatic life.[4][5]

Hazard Classification	Category	Hazard Statement
Acute Toxicity (Inhalation)	Category 4	H332: Harmful if inhaled[4][5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[4][5]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[4][5]
Acute Aquatic Hazard	Category 1	H400: Very toxic to aquatic life[4][5]

## Physicochemical Properties

Understanding the properties of **Oleoyl sarcosine** is fundamental to its safe management. It is a clear, yellow to brown, viscous liquid.[1][6]

Property	Value
Molecular Formula	C <sub>21</sub> H <sub>39</sub> NO <sub>3</sub> [1][6]
Molar Mass	353.547 g/mol [1][6]
Appearance	Clear, yellow to brown, viscous liquid[1][3]
Density	0.95 - 0.961 g/cm <sup>3</sup> (at 25°C)[1][3]
Melting Point	0 - 17.0°C[1][3]
Boiling Point	~397 - 499.4°C[1][3]
Solubility	Sparsely soluble in water; soluble in many organic solvents[1][6]
Vapor Pressure	4 x 10 <sup>-7</sup> hPa (at 20°C)[1]

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. The selection of PPE should be based on a thorough risk assessment of the procedures to be performed.

Protection Type	Recommended Equipment	Rationale & Best Practices
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a full-face shield. <a href="#">[5]</a> <a href="#">[7]</a>	Essential to prevent contact that can cause serious eye damage. <a href="#">[4]</a> <a href="#">[5]</a> Ensure compliance with OSHA 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a fully buttoned lab coat or impervious clothing. <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>	Prevents skin contact, which causes irritation. <a href="#">[4]</a> <a href="#">[5]</a> Contaminated gloves should be changed immediately. Contaminated clothing must be removed and washed before reuse. <a href="#">[5]</a>
Respiratory Protection	A vapor respirator or full-face respirator. <a href="#">[5]</a> <a href="#">[7]</a>	Required when working in areas with inadequate ventilation or when mists/vapors may be generated. <a href="#">[4]</a> <a href="#">[5]</a> Handling should occur in a well-ventilated area, preferably a chemical fume hood. <a href="#">[5]</a>

## Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is critical for safety and environmental protection.

## Handling and Storage Protocol

Handling:

- Ventilation: Always handle **Oleoyl sarcosine** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[\[5\]](#)

- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing by wearing the prescribed PPE.[5]
- **Aerosol Prevention:** Avoid breathing any mist, vapors, or spray that may be generated during handling.[5][7]
- **Hygiene:** Wash hands thoroughly with soap and water after handling.[4][5] Do not eat, drink, or smoke in the work area.[4]

**Storage:**

- **Container:** Keep the substance in a tightly closed container.[5][7]
- **Location:** Store in a cool, dry, and well-ventilated place away from direct sunlight.[5][7]
- **Incompatibilities:** Store away from incompatible materials, such as strong oxidizing agents.[3][5]

## Emergency Procedures

Immediate and appropriate responses to exposure or spills are critical.

**First-Aid Measures:**

- **Eye Contact:** Immediately flush eyes cautiously with plenty of clean, fresh water for at least 15 minutes, holding the eyelids apart.[4][5] Remove contact lenses if present and easy to do so.[4][5] Seek immediate medical attention from a POISON CENTER or doctor.[4][5]
- **Skin Contact:** Take off all contaminated clothing immediately.[4] Wash the affected skin with plenty of soap and water.[4][5] If skin irritation persists, seek medical advice.[5]
- **Inhalation:** Move the affected person to fresh air and keep them in a position comfortable for breathing.[5][7] If the person feels unwell, call a POISON CENTER or doctor.[5]
- **Ingestion:** Rinse the mouth with water, provided the person is conscious.[4] Do NOT induce vomiting.[4]

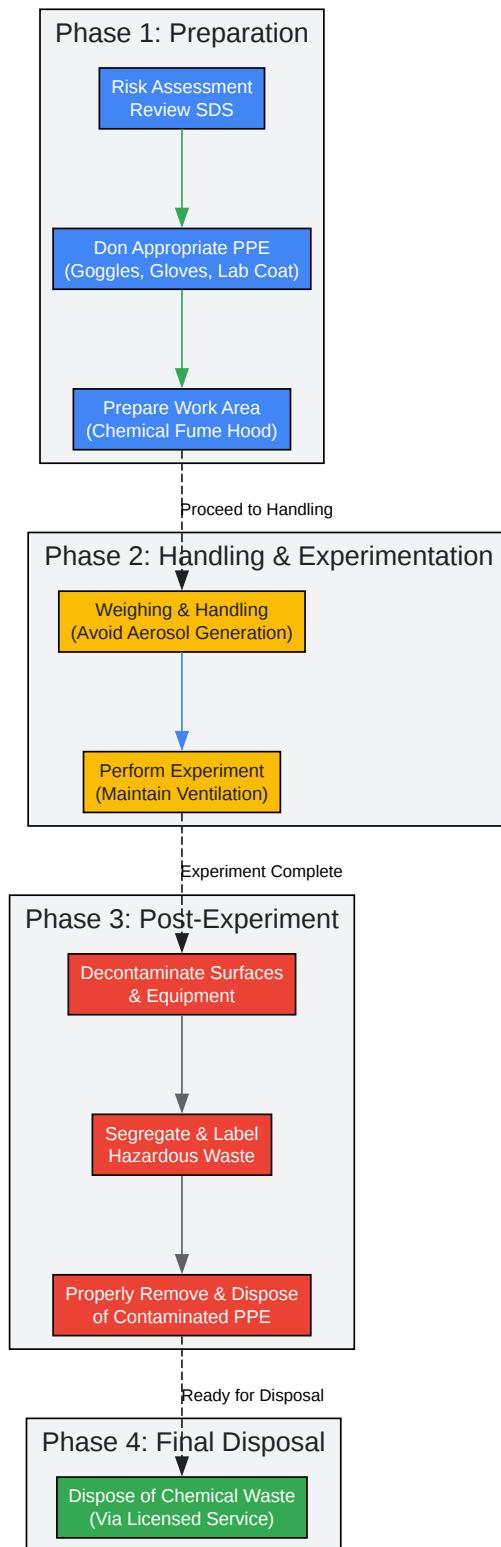
**Spill Management:**

- Evacuate: Remove all non-emergency personnel from the spill area.[7]
- Protect: Responders must wear appropriate PPE, including respiratory protection.[4][7]
- Contain: Prevent the spill from spreading or entering drains by covering drains or using containment bunding.[4][5]
- Clean-Up: Absorb the spill using an inert material such as sand, sawdust, or a universal binder.[4][5] Collect the absorbed material and place it into a suitable, labeled container for disposal.[4][7]
- Ventilate: Ensure the affected area is well-ventilated after cleanup.[4]

## Disposal Plan

**Oleoyl sarcosine** and its containers are considered hazardous waste and must be disposed of accordingly.

- Chemical Disposal: Dispose of the substance through a licensed professional waste disposal service or at an industrial combustion plant.[4][8] All disposal activities must comply with federal, state, and local regulations.[5]
- Environmental Protection: Do not allow the substance to be released into the environment or enter drains and watercourses.[4]
- Packaging Disposal: Contaminated packaging should be handled in the same manner as the substance itself and disposed of through an approved waste management facility.[4]



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Caption: Procedural workflow for the safe handling of **Oleoyl sarcosine**.

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